

# molecular formula and weight of 3-Iodo-4-methylpyridine

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## Compound of Interest

Compound Name: **3-Iodo-4-methylpyridine**

Cat. No.: **B110743**

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## An In-depth Technical Guide to 3-Iodo-4-methylpyridine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **3-Iodo-4-methylpyridine**, a key intermediate in pharmaceutical and agrochemical research. The information is tailored for researchers, scientists, and professionals involved in drug development and synthetic chemistry.

## Core Properties

**3-Iodo-4-methylpyridine**, also known as 3-iodo-4-picoline, is a halogenated pyridine derivative. Its molecular structure, incorporating an iodine atom and a methyl group on the pyridine ring, makes it a versatile reagent in organic synthesis.

Below is a summary of its key molecular and physical properties:

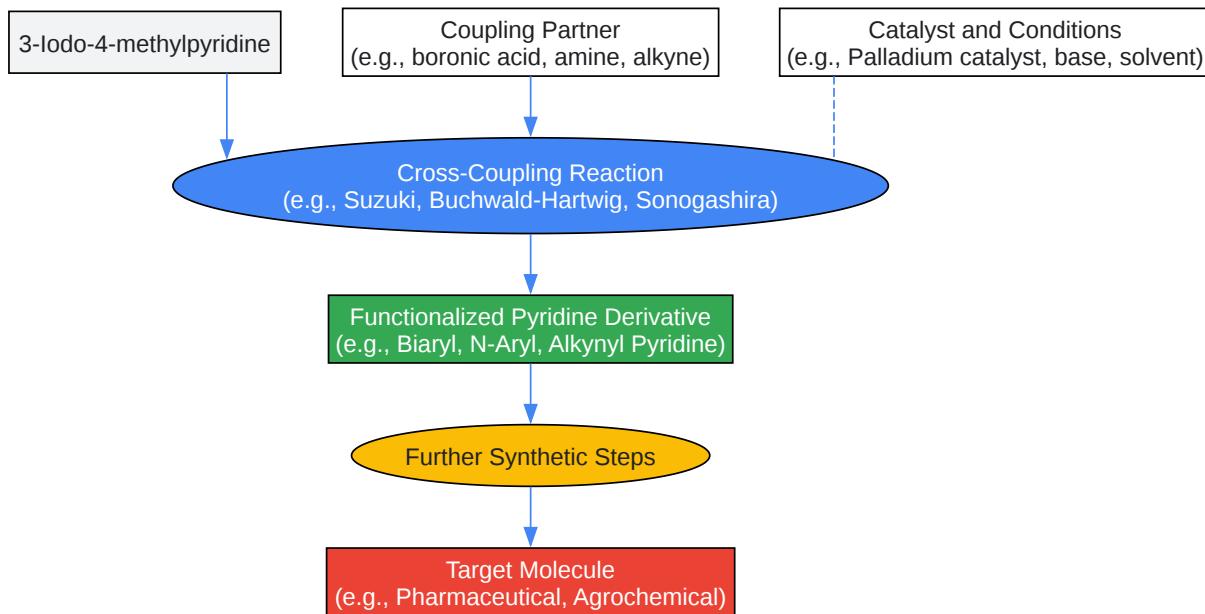
Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>6</sub> IN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	219.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	3-iodo-4-methylpyridine	<a href="#">[4]</a>
Synonyms	3-Iodo-4-picoline	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	38749-96-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	240.3°C at 760 mmHg	<a href="#">[6]</a>

## Synthetic Applications

**3-Iodo-4-methylpyridine** is a valuable building block in the synthesis of more complex molecules. Its reactivity, particularly in cross-coupling reactions, allows for the formation of new carbon-carbon and carbon-heteroatom bonds. This makes it a crucial intermediate in the development of bioactive compounds.

One of its noted applications is as a reactant in the preparation of 7a-heteroarylhexahydro-1H-pyrrolizines, which are being investigated as modulators of cholinergic synaptic transmission<sup>[2]</sup>. Furthermore, it is utilized in the synthesis of kinase inhibitors and other medicinal agents, as well as in the design of novel pesticides and herbicides<sup>[6]</sup>.

The general workflow for the utilization of **3-Iodo-4-methylpyridine** in synthetic chemistry often involves its reaction with other molecules through metal-catalyzed cross-coupling reactions to form more complex structures.



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A generalized workflow for the application of **3-Iodo-4-methylpyridine** in cross-coupling reactions.

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## References

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